

n-Heptyl β -D-thioglucoside biochemical reagent uses

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

[Get Quote](#)

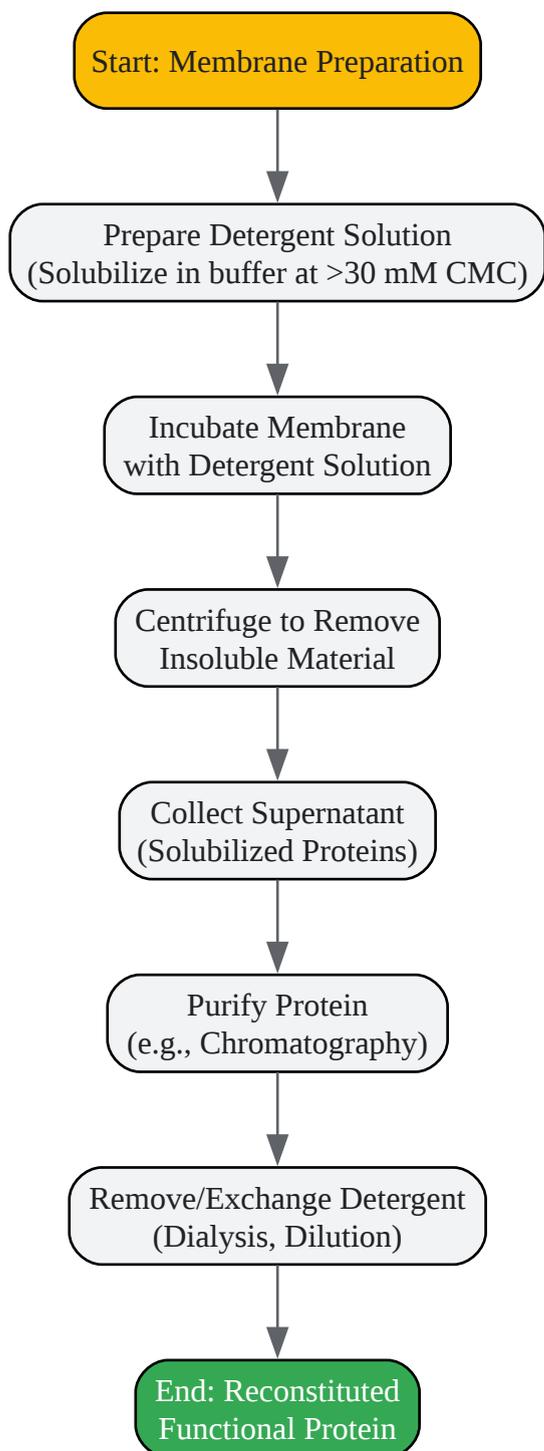
Primary Biochemical Applications

n-Heptyl β -D-thioglucoside is primarily used for the **solubilization and reconstitution of membrane proteins** [1] [2]. Its properties make it suitable for various specialized applications:

- **Stability with β -Glycosidase:** Unlike similar detergents like n-Octyl- β -D-glucoside, the thioglycosidic bond in n-Heptyl β -D-thioglucoside makes it **resistant to degradation by β -glycosidase** [3]. This is critical for working with membrane proteins that have inherent β -glycosidase activity.
- **Low-Temperature Solubilization:** It remains soluble in aqueous solutions at **4°C**, making it ideal for solubilizing membrane proteins while keeping them on ice to preserve activity [3].
- **Wide Research Use:** It has been employed in diverse studies, including purifying and characterizing membrane-bound enzymes from bacteria [3], investigating the structure of photosystem II [3] [2], and analyzing the components of neutrophil NADPH oxidase [3].

Key Experimental Protocols

The general workflow for using n-Heptyl β -D-thioglucoside in membrane protein solubilization follows a logical sequence, as illustrated below.



[Click to download full resolution via product page](#)

Solubilization Procedure A typical protocol involves incubating a membrane preparation (e.g., cell pellets or isolated membranes) with a buffer solution containing 1-2% (w/v) n-Heptyl β -D-thiogluconide [4]. This concentration is well above its CMC of 30 mM (approximately 0.88% w/v) to ensure efficient solubilization

[3] [5]. The mixture is gently agitated for 1-2 hours at 4°C, followed by ultracentrifugation to pellet insoluble debris. The supernatant contains the solubilized membrane proteins [3].

Detergent Removal for Reconstitution A key advantage of high-CMC detergents like n-Heptyl β -D-thioglucoside is the ease of removal. To reconstitute the protein into a lipid bilayer (e.g., for functional assays), the detergent can be removed by **dialysis** or through **dilution below the CMC** [3] [4]. For example, one referenced study noted that 95% of the related detergent n-Octyl β -D-thioglucopyranoside could be removed from a solution via dialysis within 6 hours [4].

Comparison with Related Detergents

n-Heptyl β -D-thioglucoside is part of a family of alkyl glycoside detergents. The table below compares it with other common members.

Detergent Name	Type	CMC (mM)	Key Features & Applications
n-Heptyl β -D-thioglucoside	Non-ionic	30 [3] [5]	Resistant to β -glycosidase; good for low-temperature work [3].
n-Octyl β -D-thioglucopyranoside	Non-ionic	9 [4]	Stronger solubilization power; resistant to β -glycosidase [4].
n-Octyl β -D-glucopyranoside	Non-ionic	20-25 [5]	Common for membrane protein crystallography; degraded by β -glycosidase [3] [4].
n-Dodecyl β -D-maltoside (DDM)	Non-ionic	0.1-0.6 [5]	Very gentle; widely used for stabilizing fragile membrane protein complexes.
CHAPS	Zwitterionic	6-10 [5]	Useful for isoelectric focusing and solubilizing proteins without disrupting protein-protein interactions.

Handling and Safety Information

- **Storage:** Store the solid reagent at **-20°C** [1] or between **0-5°C** [3].
- **Solubility:** It is soluble in water and methanol (100 mg/mL) [1] [6].
- **Safety:** As a laboratory chemical, appropriate personal protective equipment (PPE) such as gloves, eyeshields, and an N95 respirator is recommended [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - n b- Heptyl -thioglucopyranoside = 99 GC 85618-20-8 D [sigmaaldrich.com]
2. - n - Heptyl -thioglucopyranoside | CAS 85618-20-8 | SCBT - Santa... β D [scbt.com]
3. Detergent n - Heptyl - β - D - thioglucoside | CAS 85618-20-8 Dojindo [dojindo.com]
4. -Octyl n - β -thioglucopyranoside - Wikipedia D [en.wikipedia.org]
5. - n - Heptyl - β -thioglucopyranoside Detergent | AAT Bioquest D [aatbio.com]
6. - N -BETA- HEPTYL -THIOGLUCOPYRANOSIDE... D [lookchem.com]

To cite this document: Smolecule. [n-Heptyl β-D-thioglucoside biochemical reagent uses]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b591824#n-heptyl-d-thioglucoside-biochemical-reagent-uses>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com